

# 2-Methylpyrrolidine: A Comprehensive Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: 2-Methylpyrrolidine

Cat. No.: B1204830

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An In-depth Overview of the Synthesis, Properties, and Applications of a Key Chiral Building Block

This technical guide provides a detailed overview of **2-Methylpyrrolidine**, a critical chiral building block in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical industry, offering in-depth information on its chemical properties, synthesis, and its role in the development of novel therapeutics, particularly those targeting the central nervous system.

## Core Physicochemical and Identification Data

**2-Methylpyrrolidine** is a versatile chiral secondary amine. Its stereoelectronic properties, stemming from the pyrrolidine ring and the chiral center at the 2-position, make it a valuable scaffold in asymmetric synthesis.<sup>[1]</sup> The fundamental identification and physicochemical properties of **2-Methylpyrrolidine** are summarized below.

Property	Value	References
Molecular Formula	C <sub>5</sub> H <sub>11</sub> N	[1]
Molecular Weight	85.15 g/mol	[1]
CAS Number (Racemic)	765-38-8	
CAS Number (R)-enantiomer	41720-98-3	
CAS Number (S)-enantiomer	59335-84-1	
Boiling Point	97-99 °C (at 744 mmHg)	
Density	0.834 g/mL (at 25 °C)	
Refractive Index	n <sub>20/D</sub> 1.437	
Flash Point	3 °C (37.4 °F) - closed cup	
Water Solubility	Soluble	

## Role in Drug Discovery and Development

The constrained ring structure of **2-methylpyrrolidine** influences its conformational flexibility, a critical factor for molecular recognition in drug discovery.[1] This makes it a valuable component in the design of novel chemical entities. Its enantiopure forms are particularly significant in the development of pharmaceutical intermediates.[1]

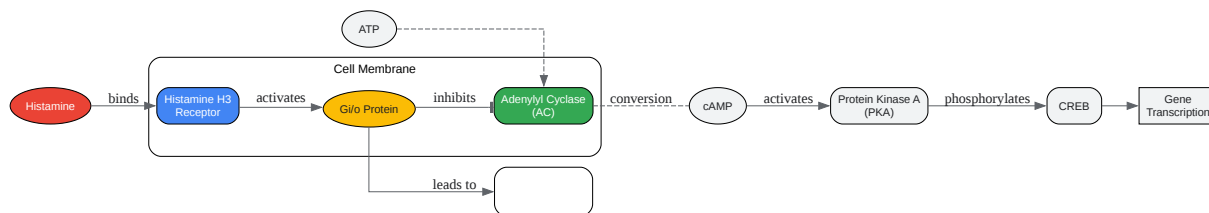
One of the most notable applications of **2-methylpyrrolidine** is in the synthesis of compounds targeting central nervous system (CNS) disorders.[1] Specifically, it has been utilized as a starting material in the creation of histamine H3 receptor ligands, which are under investigation for treating conditions like cognitive dysfunctions and obesity. Derivatives of the **2-methylpyrrolidine** scaffold have also been explored for their potential antimicrobial and antiviral activities.[1]

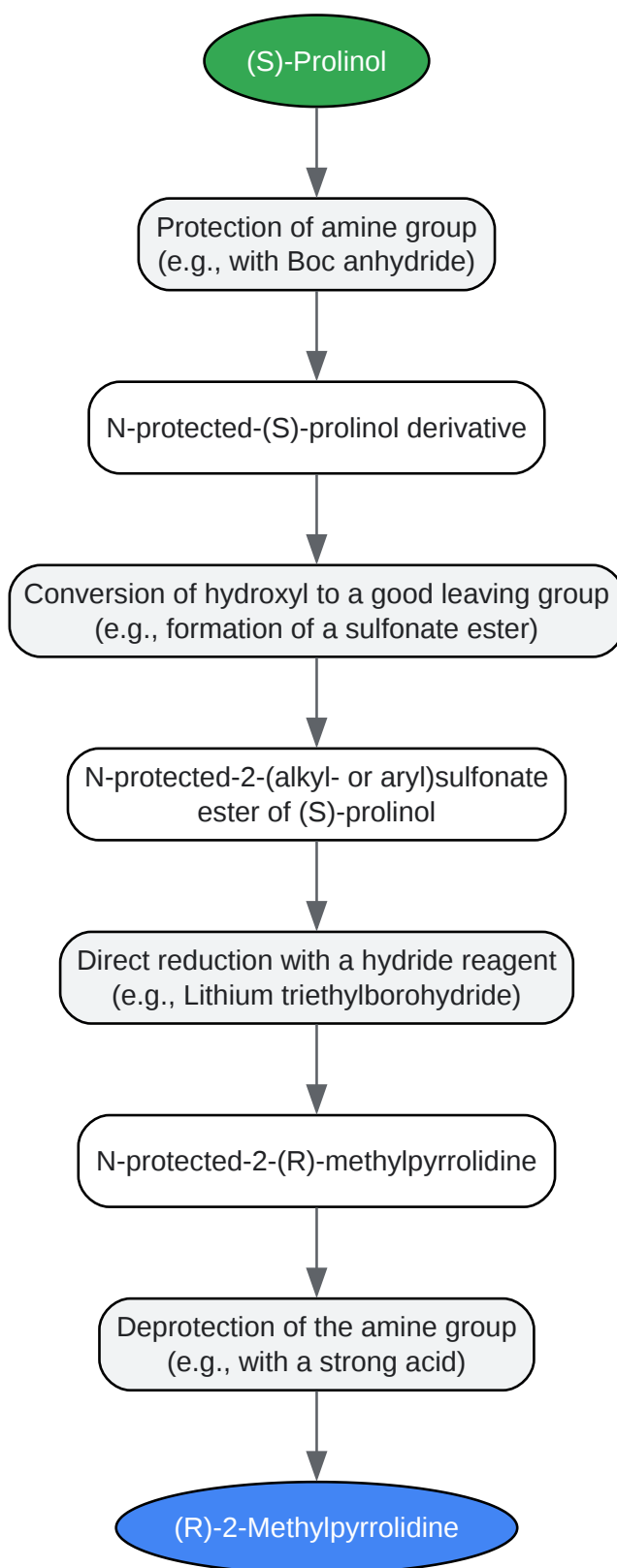
## Histamine H3 Receptor Antagonism

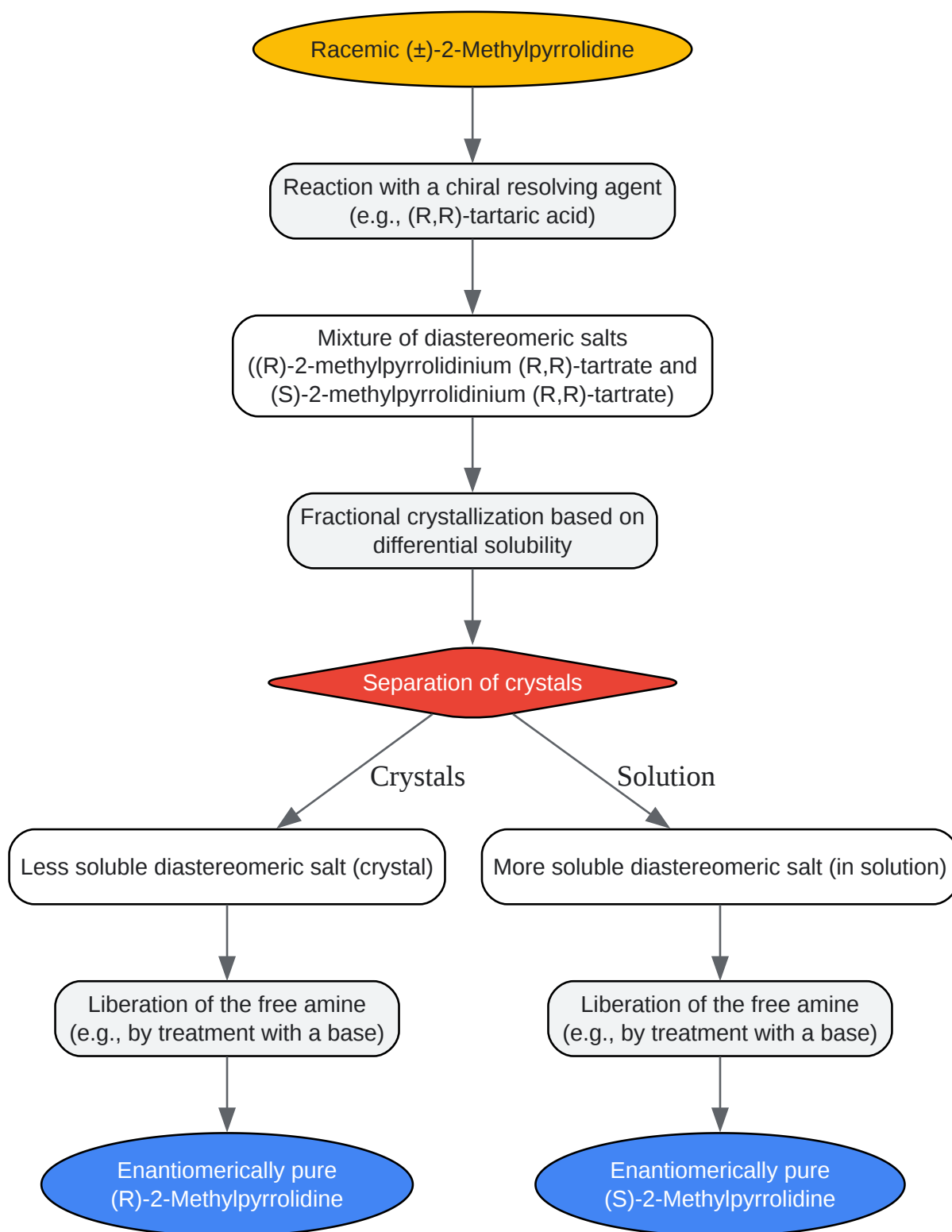
The histamine H3 receptor is a G-protein coupled receptor (GPCR) primarily expressed in the central nervous system.[2] As a presynaptic autoreceptor, it regulates the release of histamine and other neurotransmitters such as dopamine, acetylcholine, and serotonin.[2] The H3

receptor is coupled to the Gi/o protein, and its activation leads to the inhibition of adenylyl cyclase, which in turn decreases the intracellular concentration of cyclic AMP (cAMP).<sup>[1][2][3]</sup> By blocking this receptor, H3 receptor antagonists, many of which incorporate the (R)-**2-methylpyrrolidine** scaffold, can increase the release of these neurotransmitters, leading to enhanced wakefulness and cognitive function.

Below is a diagram illustrating the downstream signaling pathway of the histamine H3 receptor. Antagonists derived from the **2-methylpyrrolidine** scaffold would prevent the initiation of this cascade.







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